

# Safety and hazards of 2-Chloro-5-(trifluoromethyl)benzoic acid

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## Compound of Interest

Compound Name:	2-Chloro-5-(trifluoromethyl)benzoic acid
Cat. No.:	B1580723

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An In-depth Technical Guide to the Safety and Hazards of **2-Chloro-5-(trifluoromethyl)benzoic Acid**

For the attention of researchers, scientists, and drug development professionals, this document provides a comprehensive overview of the safety and hazards associated with **2-Chloro-5-(trifluoromethyl)benzoic acid**. This guide is intended to foster a culture of safety and responsible handling of this chemical compound in a laboratory and drug development setting.

## Chemical Identity and Physicochemical Properties

**2-Chloro-5-(trifluoromethyl)benzoic acid** is a carboxylic acid building block.<sup>[1]</sup> It is a white to off-white solid with the chemical formula  $C_8H_4ClF_3O_2$  and a molecular weight of 224.56 g/mol .  
<sup>[1]</sup><sup>[2]</sup>

Identifier	Value
CAS Number	657-06-7 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Linear Formula	<chem>CIC6H3(CF3)CO2H</chem> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	224.56 <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White to off-white solid <a href="#">[4]</a>
Melting Point	93-96 °C <a href="#">[1]</a> <a href="#">[4]</a>
Boiling Point	270.4±40.0 °C (Predicted) <a href="#">[4]</a>
Density	1.523±0.06 g/cm³ (Predicted) <a href="#">[4]</a>
pKa	2.45±0.25 (Predicted) <a href="#">[4]</a>
Storage Temperature	Room Temperature, sealed in dry conditions <a href="#">[4]</a>

Chemical Structure:

Caption: Chemical structure of **2-Chloro-5-(trifluoromethyl)benzoic acid**.

## Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-Chloro-5-(trifluoromethyl)benzoic acid** is classified as a hazardous substance.[\[3\]](#)

GHS Classification:

- Skin Irritation (Category 2): H315 - Causes skin irritation.[\[3\]](#)[\[5\]](#)
- Serious Eye Irritation (Category 2A): H319 - Causes serious eye irritation.[\[3\]](#)[\[5\]](#)
- Specific target organ toxicity — single exposure (Category 3), Respiratory system: H335 - May cause respiratory irritation.[\[3\]](#)[\[5\]](#)

Signal Word: Warning[\[3\]](#)

Hazard Pictogram:

Caption: GHS Hazard Pictogram for Irritation.

Potential Health Effects:

- Inhalation: May be harmful if inhaled and can cause respiratory tract irritation.[6]
- Skin: May be harmful if absorbed through the skin and causes skin irritation.[6]
- Eyes: Causes serious eye irritation.[3][6]
- Ingestion: May be harmful if swallowed.[6]

To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[6] No component of this product at levels greater than or equal to 0.1% is identified as a carcinogen or potential carcinogen by IARC, ACGIH, NTP, or OSHA.[5][7]

## First Aid Measures

In the event of exposure, prompt and appropriate first aid is crucial. Always consult a physician and show them the safety data sheet.[6]

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Consult a physician.[3][6][8]
Skin Contact	Immediately wash off with soap and plenty of water. Take off contaminated clothing and wash it before reuse. If skin irritation persists, seek medical advice/attention.[3][6][8][9]
Eye Contact	Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.[3][6][8][9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[6][8]

## Safe Handling and Storage

### Handling:

- Avoid all personal contact, including inhalation.[10]
- Use only in a well-ventilated area or outdoors.[3] Provide appropriate exhaust ventilation where dust is formed.[6]
- Avoid formation of dust and aerosols.[6]
- Wear appropriate personal protective equipment (PPE).[3]
- Wash hands and any exposed skin thoroughly after handling.[3][9]
- Do not eat, drink, or smoke when using this product.[11]

**Storage:**

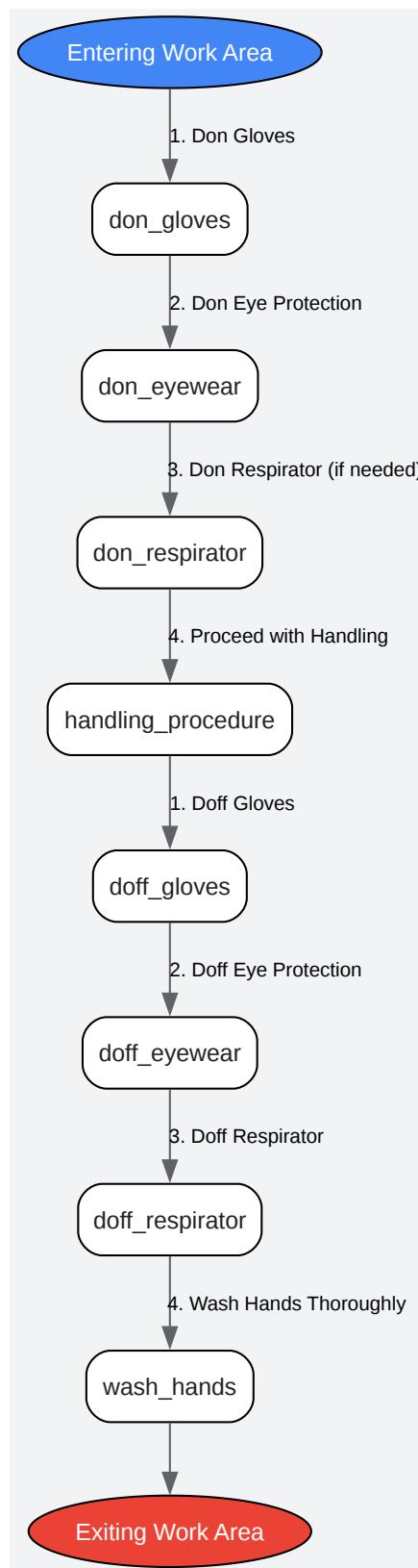
- Store in a cool, dry, and well-ventilated place.[3][6]
- Keep the container tightly closed.[3][6]
- Store locked up.[3]
- Store away from incompatible materials such as strong oxidizing agents.[12]

## Personal Protective Equipment (PPE)

The use of appropriate PPE is essential to minimize exposure risk.

Protection Type	Specification
Eye/Face Protection	Use safety glasses with side-shields or goggles conforming to EN166 or NIOSH standards.[5][6]
Skin Protection	Handle with chemical-resistant gloves. Dispose of contaminated gloves after use in accordance with good laboratory practices. Wear protective clothing.[5][6][13]
Respiratory Protection	For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[6]

**PPE Workflow:**



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Caption: Recommended Personal Protective Equipment Workflow.

# Accidental Release Measures

## Personal Precautions:

- Use personal protective equipment.[6]
- Ensure adequate ventilation.[6]
- Evacuate personnel to safe areas.[6]
- Avoid breathing dust, vapors, mist, or gas.[6]

## Environmental Precautions:

- Prevent further leakage or spillage if safe to do so.[8]
- Do not let the product enter drains.[5][6] Discharge into the environment must be avoided.[7]  
[8]

## Methods for Containment and Cleaning Up:

- Pick up and arrange disposal without creating dust.[6]
- Sweep up and shovel the material.[6]
- Keep in suitable, closed containers for disposal.[6][9]

# Disposal Considerations

Dispose of contents and containers in accordance with local, regional, and national regulations. [3][7] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[14][15] It is advisable to consult the supplier of the material.[10] Do not allow wash water from cleaning or process equipment to enter drains.[10]

# Reactivity and Stability

- Chemical Stability: The product is stable under normal ambient conditions of temperature and pressure.[5][7]

- Conditions to Avoid: Incompatible products and excess heat.[16]
- Incompatible Materials: Strong acids and oxidizing materials.[5]
- Hazardous Decomposition Products: Under fire conditions, hazardous combustion gases or vapors may be released, including carbon oxides, and halogenated hydrogen gas.[5]
- Hazardous Polymerization: Will not occur.[5][16]

## Toxicological Information

While comprehensive toxicological data is not available, the primary hazards are irritation to the skin, eyes, and respiratory system.[3][6] The chemical, physical, and toxicological properties have not been thoroughly investigated.[6][14][17]

## Conclusion

**2-Chloro-5-(trifluoromethyl)benzoic acid** is a valuable chemical intermediate that requires careful handling due to its irritant properties. Adherence to the safety protocols outlined in this guide, including the consistent use of appropriate personal protective equipment and proper engineering controls, is paramount to ensuring the safety of all laboratory and drug development personnel. A thorough understanding of the potential hazards and the implementation of robust safety procedures are the cornerstones of responsible chemical research and development.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)